

Common mistakes when using a PSM-5 TAM panel

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ON 146040

Cat. No.: B1139225

[Get Quote](#)

PSM-5 TAM Panel Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals utilizing the PSM-5 TAM (Penetrant System Monitor) panel. The PSM-5 panel is a critical tool for monitoring the performance of liquid penetrant inspection systems by detecting sudden changes in the process.

Troubleshooting Guide

This guide addresses specific issues that may arise during the use of the PSM-5 TAM panel.

Issue 1: Inability to Detect Smaller Starburst Indications (e.g., Starbursts 4 and 5)


Q: Why can't I see the smaller, finer starburst indications on the PSM-5 panel?

A: This is a common issue that can point to several problems within your penetrant system or with the panel itself. The primary causes are often related to improper panel preparation, issues with the developer application, or contamination.

Possible Causes & Solutions

Cause	Solution
Improper Pre-processing	Ensure the panel is completely clean and dry before applying the penetrant. Any residual solvent or moisture in the fine cracks can inhibit penetrant entry.
Developer Application Issues	An incorrect developer application layer can obscure fine indications. Verify that the developer is applied according to the established baseline procedure.
Clogged Cracks	Over time, the fine cracks of the panel can become clogged with penetrant or developer residue, preventing new penetrant from entering. If clogging is suspected, perform a thorough cleaning of the panel.
Penetrant System Degradation	A sudden inability to see indications that were previously visible could signal a problem with the penetrant materials themselves, such as contamination.

Troubleshooting Workflow for Undetected Starbursts

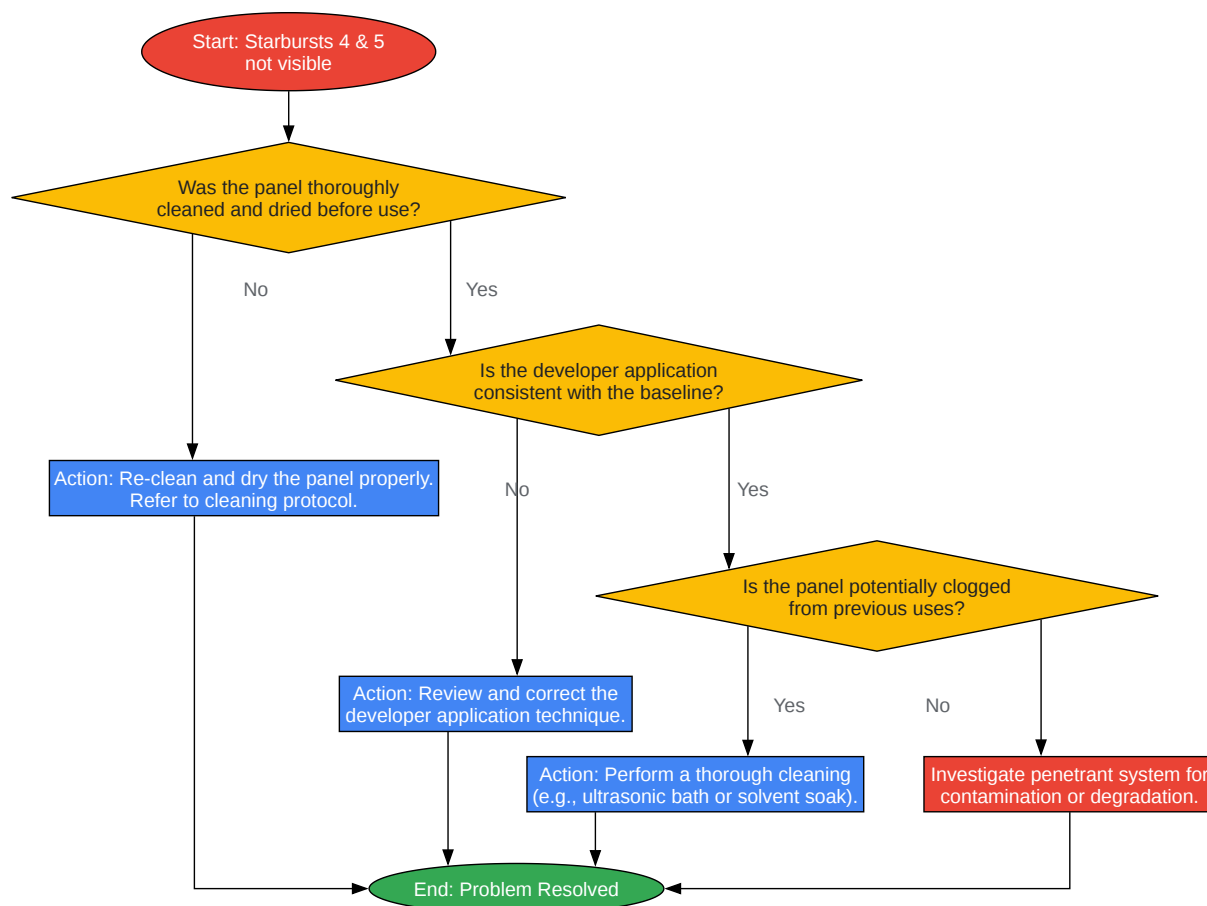

[Click to download full resolution via product page](#)

Caption: Troubleshooting flowchart for invisible starbursts.

Issue 2: Excessive Background Fluorescence

Q: The grit-blasted side of my panel shows excessive background fluorescence. What does this indicate?

A: High background fluorescence on the washability test area can indicate a number of issues with your penetrant system, particularly with the washing or emulsification steps.

Possible Causes & Solutions

Cause	Solution
Over-dilution of Emulsifier	For hydrophilic emulsifier systems, an overly diluted emulsifier may not effectively remove excess penetrant.
Shortened Emulsifier Times	Insufficient emulsifier dwell time will result in incomplete removal of the surface penetrant.
Absence of a Pre-wash	In some systems, a pre-wash step is necessary to remove the bulk of the surface penetrant before emulsification.
Contaminated Materials	Contamination in your penetrant or emulsifier can lead to increased background fluorescence.

Frequently Asked Questions (FAQs)

Q: Is the PSM-5 TAM panel used to measure the sensitivity of a penetrant system?

A: No, this is a common misconception. The PSM-5 panel is not a sensitivity comparison tool; its purpose is to detect sudden changes in the performance of a liquid penetrant inspection system.

Q: How often should the PSM-5 TAM panel be used?

A: The panel should be processed at the beginning of each shift to verify the system's performance. It should also be used anytime the system's reliability is in question.

Q: What is the proper way to clean and store the PSM-5 TAM panel?

A: The panel should be cleaned immediately after each use to prevent the cracks from clogging. For storage, immerse the panel in a fast-evaporating solvent such as acetone in a sealed container.

Q: Can I use the same PSM-5 panel for different penetrant systems?

A: It is recommended to use a separate panel for each penetrant system to avoid false or misleading results.

Q: What should I do when I receive a new PSM-5 TAM panel?

A: When you receive a new panel, you should establish a baseline by processing it with fresh, unused penetrant materials. Document the results, including the number of visible starbursts and the background appearance, with a 1:1 scale color photograph for future comparisons.

Experimental Protocols


Protocol 1: Standard PSM-5 TAM Panel Processing


This protocol outlines the standard procedure for using the PSM-5 panel to monitor a liquid penetrant system.

- Preparation:
 - Remove the panel from its solvent storage.
 - Wipe the panel with a clean, lint-free cloth before the solvent evaporates to prevent streaking.
 - Dry the panel completely. For best results, use an air-circulating oven at 60-70°C for 15 minutes. Alternatively, a compressed air blast (<25 psi) can be used.
 - Allow the panel to cool to below 38°C before applying penetrant.
- Processing:

- Apply the penetrant and process the panel in the same manner as your production parts.
- To test the robustness of your system, you can use the most adverse processing parameters, such as the minimum allowable penetrant dwell time and the maximum allowable wash time.
- Evaluation:
 - After the development step, evaluate the panel and compare the results to your established baseline photograph. Note any changes in the number of visible starbursts, their brightness, or the background fluorescence.
- Post-use Cleaning and Storage:
 - Immediately after evaluation, remove the developer residue with a lint-free cloth.
 - Return the panel to its solvent storage container.

Standard PSM-5 Panel Workflow

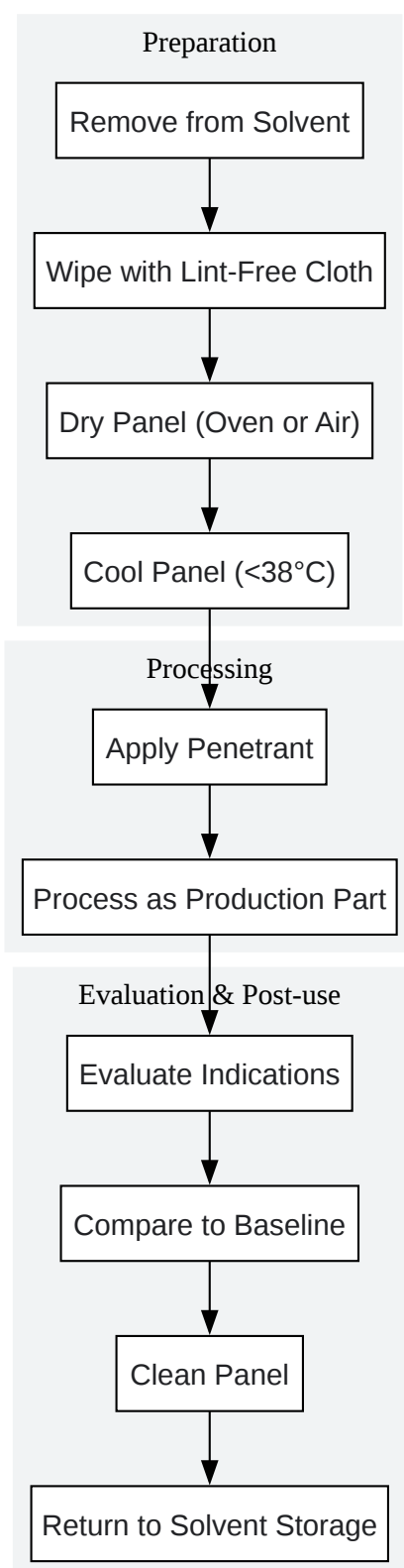

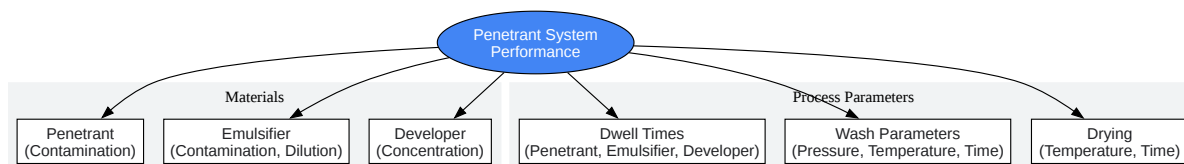

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Common mistakes when using a PSM-5 TAM panel]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1139225#common-mistakes-when-using-a-psm-5-tam-panel\]](https://www.benchchem.com/product/b1139225#common-mistakes-when-using-a-psm-5-tam-panel)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

